

# Preparation of a 1M TAPSO Stock Solution: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** *N*-(Tris(hydroxymethyl)methyl)-3-amino-2-hydroxypropanesulfonic acid

**Cat. No.:** B1223088

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a 1M stock solution of TAPSO (3-[N-Tris(hydroxymethyl)methylamino]-2-hydroxypropanesulfonic acid), a biological buffer commonly utilized in cell culture, biochemical assays, and pharmaceutical formulations.

## Introduction

TAPSO is a zwitterionic buffer with a pKa of 7.6 at 25°C, making it an effective buffer in the physiological pH range of 7.0 to 8.2. Its high water solubility and minimal interaction with biological macromolecules make it a suitable choice for a variety of applications in life sciences research and drug development. This protocol outlines the necessary steps to prepare a concentrated 1M stock solution, which can be diluted to the desired working concentration for various experimental needs.

## Quantitative Data Summary

The following table summarizes the key quantitative data required for the preparation of a 1M TAPSO stock solution.

Parameter	Value	Unit
Molecular Weight of TAPSO	259.28[1][2][3][4]	g/mol
Mass of TAPSO for 100 mL of 1M solution	25.93	g
Final Volume of Stock Solution	100	mL
Final Concentration	1	M
Saturation at 0°C	1.00	M

## Experimental Protocol

This protocol details the materials and step-by-step procedure for preparing a 1M TAPSO stock solution.

Materials:

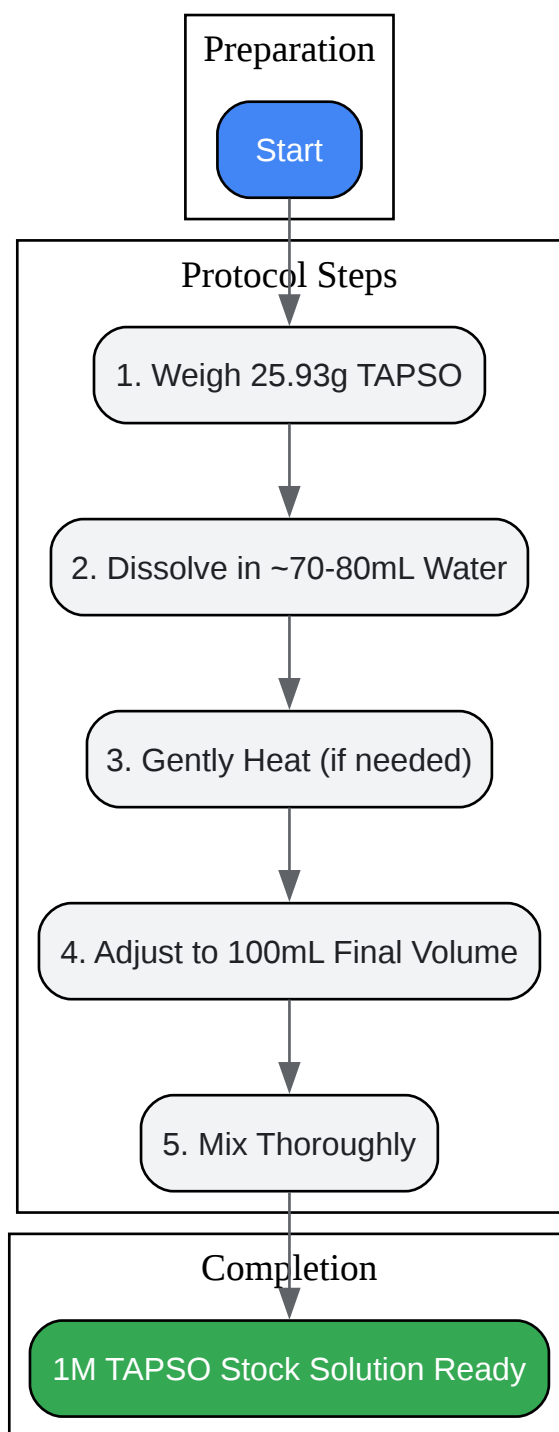
- TAPSO powder (Molecular Weight: 259.28 g/mol )
- High-purity, deionized or distilled water
- Beaker
- Graduated cylinder
- Magnetic stirrer and stir bar
- Weighing scale
- Spatula
- pH meter (optional, for pH adjustment of working solutions)
- Sterile storage bottles

Procedure:

- Calculate the required mass of TAPSO: To prepare 100 mL of a 1M stock solution, weigh out 25.93 g of TAPSO powder using a weighing scale.
- Dissolve the TAPSO powder:
  - Add approximately 70-80 mL of high-purity water to a beaker containing a magnetic stir bar.
  - Place the beaker on a magnetic stirrer and begin stirring.
  - Gradually add the weighed TAPSO powder to the water while continuously stirring.
- Facilitate dissolution (if necessary): TAPSO has high water solubility, particularly in warm water. If the powder does not dissolve completely at room temperature, gently warm the solution on a hot plate with continuous stirring. Avoid boiling the solution.
- Bring to final volume: Once the TAPSO is completely dissolved, transfer the solution to a 100 mL graduated cylinder. Rinse the beaker with a small amount of high-purity water and add the rinsing to the graduated cylinder to ensure all the TAPSO is transferred. Carefully add high-purity water to bring the final volume to the 100 mL mark.
- Mix thoroughly: Transfer the solution back to a beaker or a sterile storage bottle and mix thoroughly to ensure a homogenous solution.
- Storage: Store the 1M TAPSO stock solution at room temperature or as recommended by the manufacturer. For long-term storage, sterile filtration and refrigeration at 2-8°C may be considered.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the 1M TAPSO stock solution.



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Caption: Workflow for preparing a 1M TAPSO stock solution.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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